

Phenylglyoxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Phenylglyoxylic Acid

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This in-depth technical guide provides comprehensive safety and handling information for **phenylglyoxylic acid** (CAS No. 611-73-4), a key chemical intermediate in various synthetic processes. This document outlines the known hazards, exposure controls, and emergency procedures to ensure its safe use in a laboratory and manufacturing environment.

Chemical and Physical Properties

Phenylglyoxylic acid, also known as benzoylformic acid, is a light yellow crystalline solid.^[1] It is a 2-oxo monocarboxylic acid, structurally consisting of a glyoxylic acid with a phenyl group substituent.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Phenylglyoxylic Acid**

Property	Value	Source
Molecular Formula	C ₈ H ₆ O ₃	[1][2][3]
Molecular Weight	150.13 g/mol	[1][2][3][4]
Appearance	Light yellow crystalline solid	[1]
Melting Point	66 °C	[1]
Boiling Point	163 °C at 15 mm Hg	[1]
Solubility	920 g/L in water at 0 °C	[1]
CAS Number	611-73-4	[1][2][4][5]

Hazard Identification and GHS Classification

Phenylglyoxylic acid is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are skin, eye, and respiratory irritation.[1][5][6]

Table 2: GHS Hazard Classification for **Phenylglyoxylic Acid**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

The GHS pictograms associated with these hazards is the exclamation mark (GHS07).[4] The signal word is "Warning".[4][5]

Toxicological Information

The toxicological properties of **phenylglyoxylic acid** have not been fully investigated.[5]
However, some data is available.

Acute Toxicity:

- Intravenous LD50 (mouse): 180 mg/kg[7]

Chronic Toxicity and Other Studies:

- Studies in rats have shown that oral administration of **phenylglyoxylic acid** over three months can lead to an increased relative kidney weight at high doses, though no structural changes in the kidney were observed.[8]
- Some studies suggest that **phenylglyoxylic acid**, a metabolite of styrene, may be responsible for some of the neurotoxic effects observed after styrene exposure.[8][9]
Specifically, it has been shown to induce striatal-motor toxicity in rats.[9][10]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **phenylglyoxylic acid**.

Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[5][6]
- Use only in a well-ventilated area or outdoors.[5][6]
- Wash hands and any exposed skin thoroughly after handling.[5][6]
- Wear appropriate personal protective equipment (PPE).[2][5]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[5][6][11]

- Store locked up.[5]
- Recommended storage temperatures can vary, with some suppliers recommending 4°C for long-term storage.[11]

Incompatible Materials:

- Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2][5]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are essential to prevent exposure.

Engineering Controls:

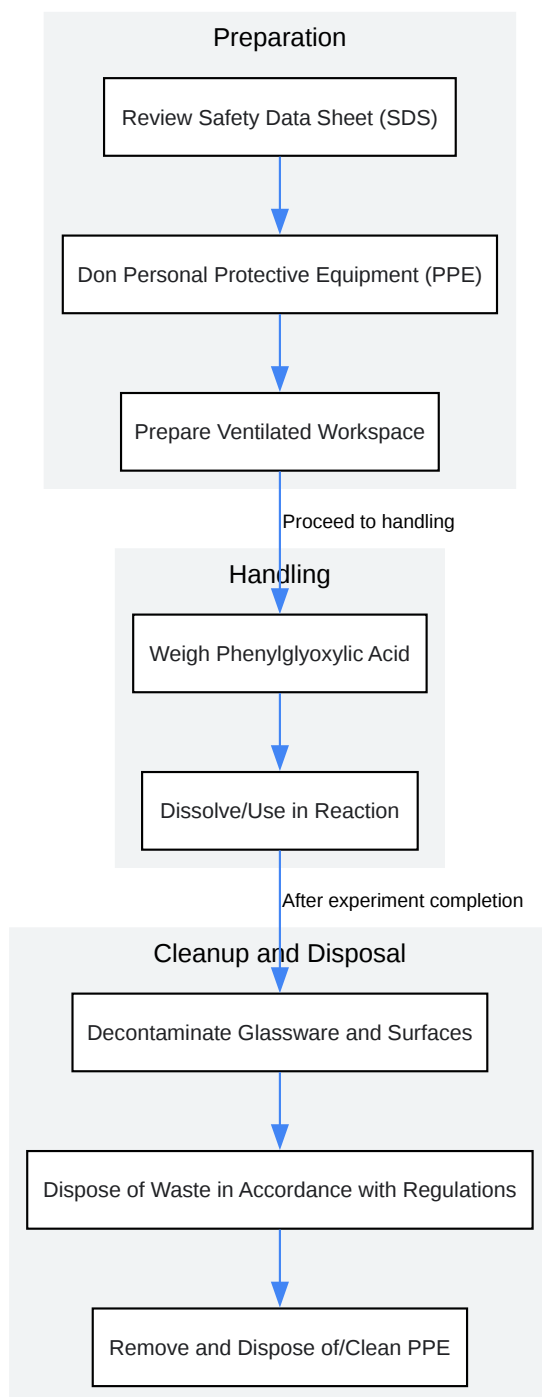
- Ensure adequate ventilation, especially in confined areas.[2][11]
- Use of a local exhaust ventilation system is recommended.
- Eyewash stations and safety showers should be readily accessible near the workstation.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or goggles conforming to EN166.[5][11]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[5][11]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn.[11] For high airborne contaminant concentrations, positive-pressure supplied air respirators may be necessary.[11]

The following diagram illustrates a general workflow for handling hazardous chemicals like **phenylglyoxylic acid** in a laboratory setting.

General Laboratory Handling Workflow for Phenylglyoxylic Acid



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Caption: General laboratory handling workflow for **phenylglyoxylic acid**.

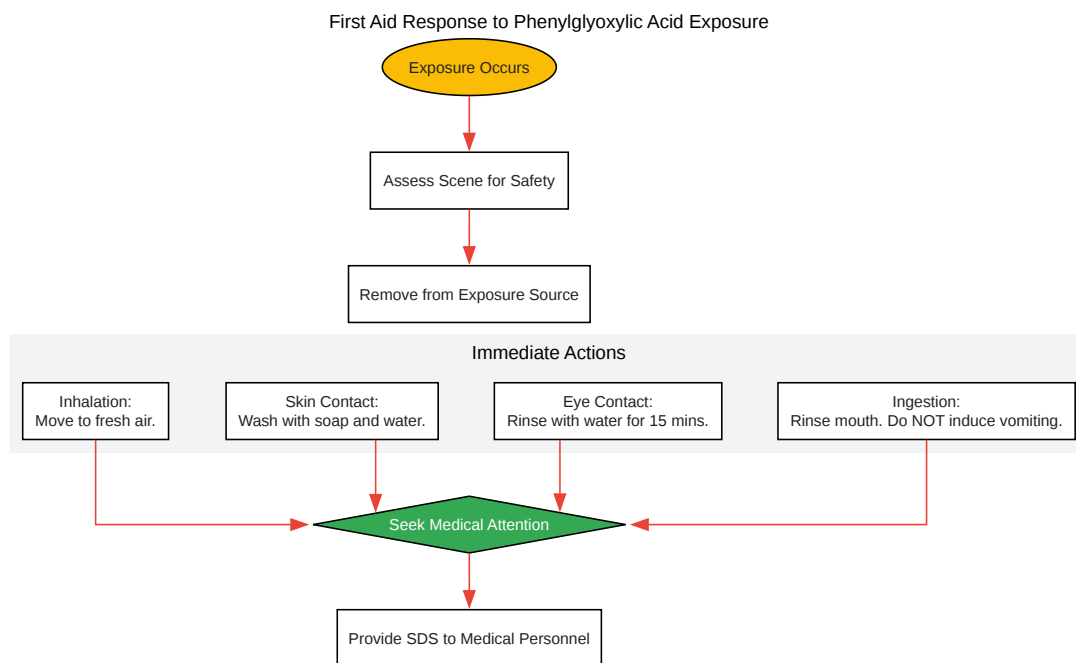
First Aid Measures

In case of exposure, immediate action is necessary.

Table 3: First Aid Measures for **Phenylglyoxylic Acid** Exposure

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.[5][6]
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5][6]
Ingestion	Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. If possible, drink milk afterwards. Call a physician.[2][5][11]

The logical flow for responding to an exposure incident is outlined in the following diagram.



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Caption: First aid response flowchart for **phenylglyoxylic acid** exposure.

Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2][3][5]

Unsuitable Extinguishing Media:

- Do not use a water jet, as it may spread the fire.[12]

Specific Hazards Arising from the Chemical:

- Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[5]

Protective Equipment for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5][11]

Accidental Release Measures

Personal Precautions:

- Ensure adequate ventilation.
- Use personal protective equipment as required.[11]
- Avoid breathing vapors, mist, or gas.[2]

Environmental Precautions:

- Prevent the product from entering drains or water courses.[2][3]

Methods for Containment and Cleaning Up:

- For solid spills, sweep up and shovel into suitable containers for disposal.[5] Avoid creating dust.[11]
- For liquid spills, absorb with an inert absorbent material (e.g., diatomite, universal binders) and place in a suitable container for disposal.[2]
- Clean the contaminated surface thoroughly.[11]

Disposal Considerations

Dispose of contents and containers to an approved waste disposal plant in accordance with applicable local, regional, and national laws and regulations.^[5]^[11] Do not empty into drains.^[5]

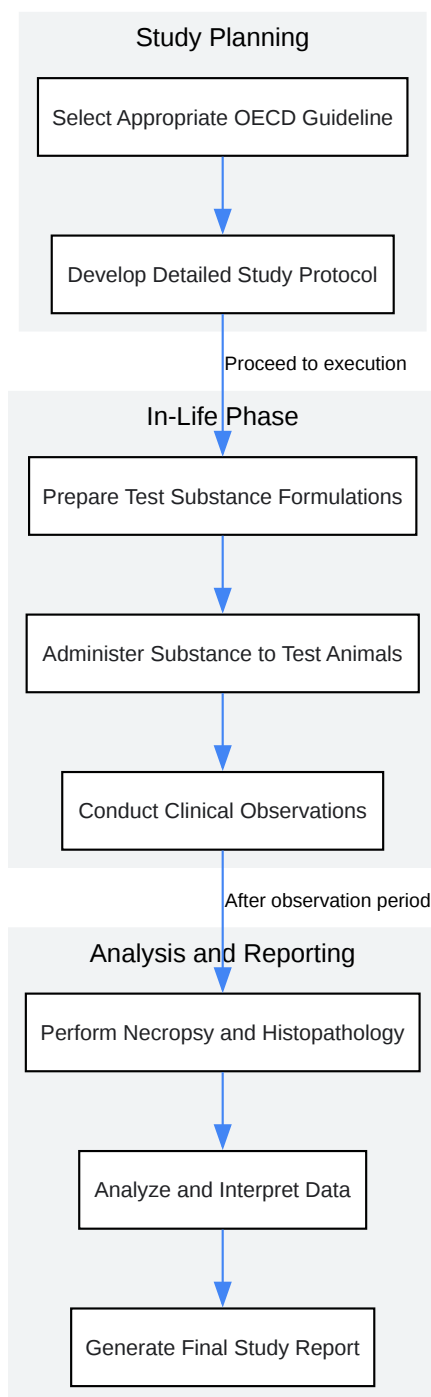
Experimental Protocols

Detailed experimental protocols for assessing the specific toxicity of **phenylglyoxylic acid** are not widely available in the public domain. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for chemical safety testing. For the hazards identified for **phenylglyoxylic acid**, the following standard protocols would be relevant:

- OECD Test Guideline 404: Acute Dermal Irritation/Corrosion: This guideline is used to assess the potential of a substance to cause skin irritation or corrosion. The test substance is applied to the skin of an animal (typically a rabbit) and the effects are observed and scored over a period of time.
- OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This guideline is used to evaluate the potential of a substance to cause eye irritation or damage. The test substance is instilled into the eye of an animal (usually a rabbit) and the effects on the cornea, iris, and conjunctiva are assessed.
- OECD Test Guideline 403: Acute Inhalation Toxicity: This guideline is used to determine the toxicity of a substance when inhaled. Animals are exposed to the substance in the air for a defined period, and the health effects are monitored.

The general workflow for such a toxicological assessment is depicted below.

General Toxicological Assessment Workflow

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Caption: General workflow for a toxicological assessment study.

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